

# Technical Support Center: API-1 (Akt Inhibitor)

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## Compound of Interest

Compound Name: *PIN1 inhibitor API-1*

Cat. No.: *B610110*

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This guide provides technical support for the handling, storage, and stability of API-1 (Akt/PKB inhibitor, CAS: 36707-00-3) when prepared in Dimethyl Sulfoxide (DMSO). It includes frequently asked questions, troubleshooting advice, and detailed experimental protocols for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of API-1 in DMSO?

A1: To prepare a stock solution, weigh the desired amount of API-1 powder and dissolve it in high-purity, anhydrous DMSO to the desired concentration. For example, to make a 10 mM stock solution, add 1 mL of DMSO to 3.37 mg of API-1 (MW: 337.29 g/mol). Vortex or sonicate briefly to ensure the compound is fully dissolved. A detailed protocol is provided in the "Experimental Protocols" section.

Q2: What is the maximum solubility of API-1 in DMSO?

A2: API-1 is highly soluble in DMSO. Technical data from suppliers indicates solubility up to at least 100 mM.<sup>[1]</sup> However, for practical long-term storage, preparing stock solutions at lower concentrations (e.g., 10-20 mM) is common practice to avoid precipitation at low temperatures.

Q3: What are the recommended storage conditions for API-1 powder and its DMSO stock solutions?

A3: Recommendations can vary slightly between suppliers. For optimal stability, API-1 powder should be stored at -20°C for long-term use (up to 3 years).<sup>[2][3]</sup> Once dissolved in DMSO,

stock solutions should be aliquoted into single-use vials to minimize freeze-thaw cycles and stored at -80°C for long-term stability (up to 1 year).[2][3] Some suppliers state that storage at room temperature is acceptable for the solid form, but refrigerated or frozen storage is generally preferred for preserving compound integrity over time.[1][4]

Q4: My API-1 in DMSO stock solution has frozen. Is it still usable?

A4: Yes. DMSO has a freezing point of approximately 18.5°C (65.4°F), so it is normal for solutions to freeze when stored at 4°C or below.[5][6] The compound is not harmed by freezing. You can thaw the vial at room temperature or in a warm water bath.[6] Ensure the solution is completely thawed and vortexed gently to ensure homogeneity before use.[7]

Q5: How many freeze-thaw cycles can I subject my API-1 stock solution to?

A5: It is best practice to minimize freeze-thaw cycles as they can potentially lead to compound degradation.[8][9] The most effective way to avoid this is to aliquot the main stock solution into smaller, single-use volumes immediately after preparation.

Q6: Why is it important to use anhydrous DMSO?

A6: DMSO is hygroscopic, meaning it readily absorbs moisture from the air.[8][10] Water in the DMSO can reduce the solubility of compounds and facilitate hydrolysis, a chemical process that can degrade the compound over time.[9] Using fresh, high-purity, anhydrous DMSO is critical for maximizing the stability of your API-1 stock solution.[3][9]

## Data Summary Tables

Table 1: Solubility and Molecular Properties of API-1

Property	Value	Source
Chemical Name	4-amino-5,6-dihydro-2-(4-(hydroxymethyl)phenyl)-7H-pyrrolo[2,3-d]pyrimidin-7-one	-
Target	Akt/PKB	[1][4][11]
CAS Number	36707-00-3	[1][11]
Molecular Weight	337.29 g/mol	[1][4]
Solubility in DMSO	Up to 100 mM	[1]
Purity	≥96%	[1][4]

Table 2: Recommended Storage Conditions for API-1

Format	Temperature	Duration	Recommendations & Source
Solid Powder	-20°C	Up to 3 years	Recommended for long-term stability.[2][3]
Room Temp.	Short-term	Acceptable according to some suppliers.[1][4]	
In DMSO	-80°C	Up to 1 year	Best practice for long-term stability. Aliquot to avoid freeze-thaw.[2][3]
-20°C	Up to 1 month	Suitable for short- to mid-term storage.[3]	

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Reduced or no biological activity in experiments.	1. Compound degradation due to improper storage (e.g., multiple freeze-thaw cycles, moisture).2. Incorrect stock concentration.	1. Prepare a fresh stock solution from powder.[8]2. Aliquot new stock solutions to minimize freeze-thaw cycles.[9]3. Verify the initial weighing and dilution calculations.4. (Optional) Assess the purity of the old stock solution using HPLC or LC-MS.[9]
Precipitate observed in the stock solution after thawing.	1. The compound has come out of solution, possibly due to high concentration or incomplete initial dissolution.2. The solution is not fully thawed.	1. Gently warm the vial to 37°C for a short period and vortex thoroughly to redissolve the compound.[9]2. Ensure the solution is completely clear before making dilutions for your experiment.3. If precipitation persists, consider preparing a new stock at a slightly lower concentration.
DMSO solvent has a noticeable odor or color.	1. DMSO degradation.2. Contamination of the solvent.	1. Discard the old DMSO.2. Use fresh, high-purity, anhydrous DMSO from a reputable supplier to prepare new stock solutions.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM API-1 Stock Solution in DMSO

#### Materials:

- API-1 powder (CAS: 36707-00-3)

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer

#### Procedure:

- **Calculate Mass:** Determine the mass of API-1 needed. For a 10 mM solution, the calculation is:  $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$   
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 337.29 \text{ g/mol} \times 1000 \text{ mg/g} = 3.37 \text{ mg (for 1 mL)}$
- **Weigh API-1:** Carefully weigh out 3.37 mg of API-1 powder using an analytical balance and transfer it into a sterile vial.
- **Add Solvent:** Add 1 mL of anhydrous DMSO to the vial containing the API-1 powder.
- **Dissolve:** Cap the vial tightly and vortex the solution until the API-1 powder is completely dissolved. Gentle warming (to 37°C) or brief sonication can be used to aid dissolution if necessary.
- **Aliquot:** To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile microcentrifuge tubes.
- **Store:** Label the aliquots clearly with the compound name, concentration, and date. Store them at -80°C for long-term use.<sup>[2][3]</sup>

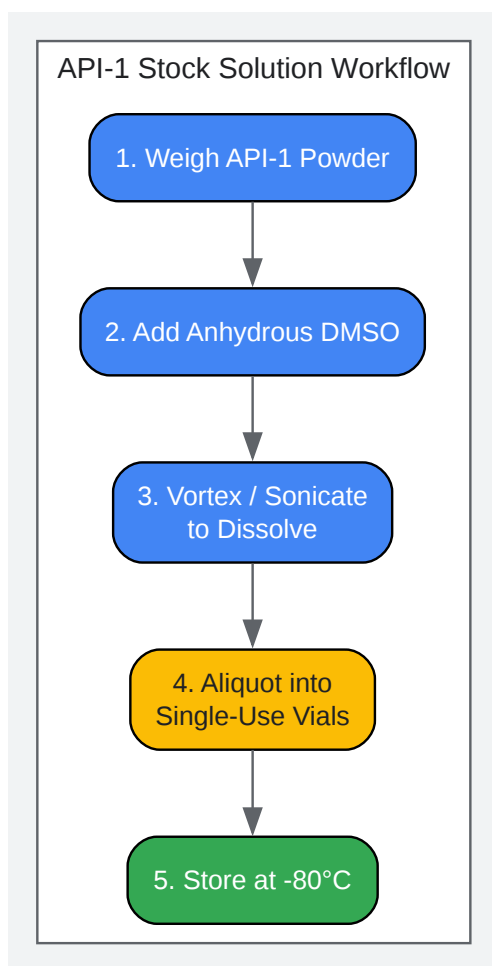
## Protocol 2: General Method for Assessing Stock Solution Stability via HPLC

This protocol provides a general framework for monitoring the degradation of a compound in DMSO over time.

#### Procedure:

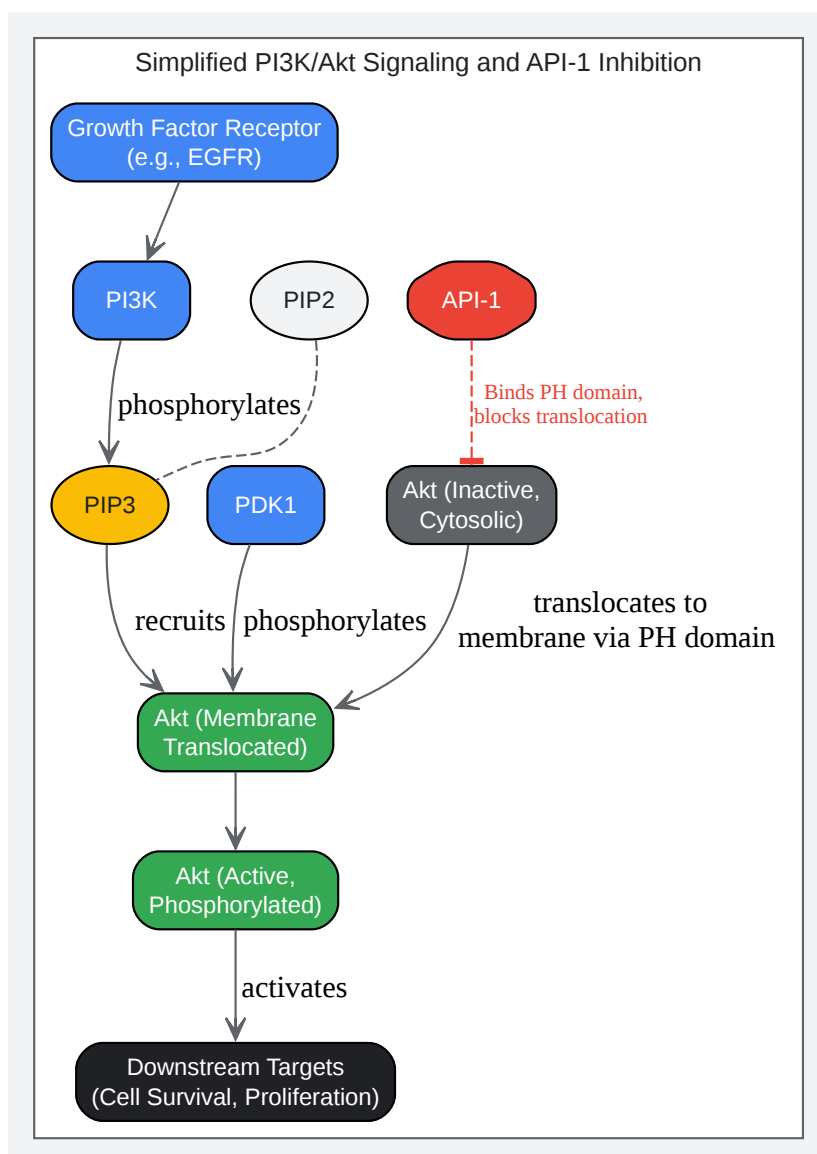
- **Initial Analysis (T=0):** Immediately after preparing the API-1 stock solution, take a small aliquot and dilute it to a suitable concentration for analysis. Analyze this sample by High-Performance Liquid Chromatography (HPLC) to obtain a starting purity profile. Record the peak area of the parent compound.
- **Storage:** Store the remaining aliquots under the desired test conditions (e.g., -80°C, -20°C, 4°C, room temperature).
- **Time-Point Analysis:** At regular intervals (e.g., 1 week, 1 month, 3 months, 6 months), thaw one aliquot from each storage condition.
- **Sample Preparation:** Prepare the sample for analysis in the same way as the T=0 sample.
- **HPLC Analysis:** Analyze the sample using the identical HPLC method (column, mobile phase, flow rate, detection wavelength) used for the T=0 sample.
- **Data Comparison:** Compare the peak area of the parent API-1 compound to the T=0 sample. The appearance of new peaks or a decrease in the parent peak area indicates degradation. Calculate the percentage of remaining API-1 to quantify its stability under each storage condition.

## Visual Guides and Diagrams



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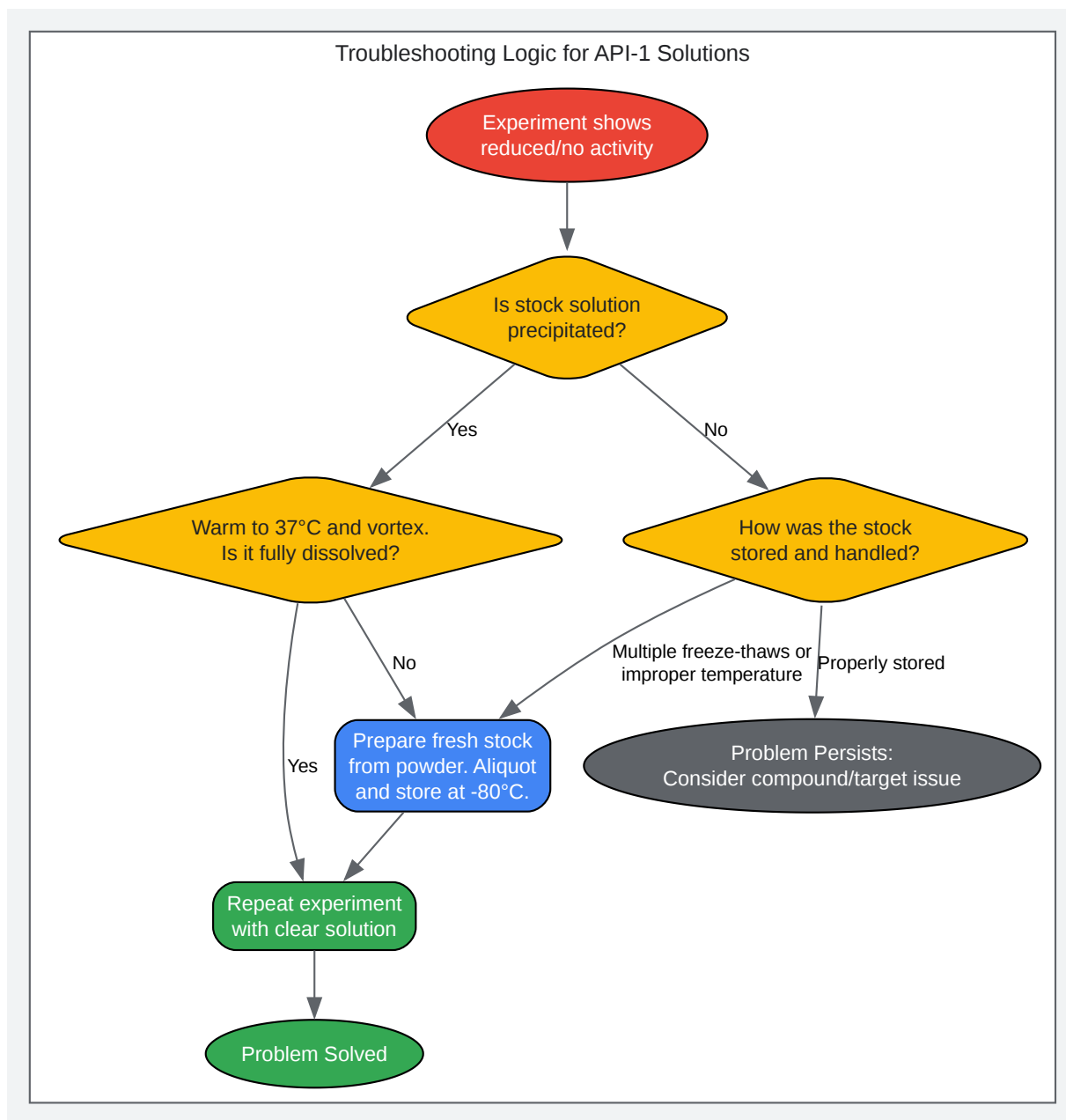
Caption: Workflow for preparing and storing API-1 stock solutions.



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Caption: API-1 inhibits the Akt pathway by preventing membrane translocation.





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Caption: Troubleshooting flowchart for unexpected experimental results.

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